

solubility and preparation Avocadene 1-acetate stock solutions

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Compound Focus: Avocadene 1-acetate

CAS No.: 24607-09-8

Cat. No.: S614398

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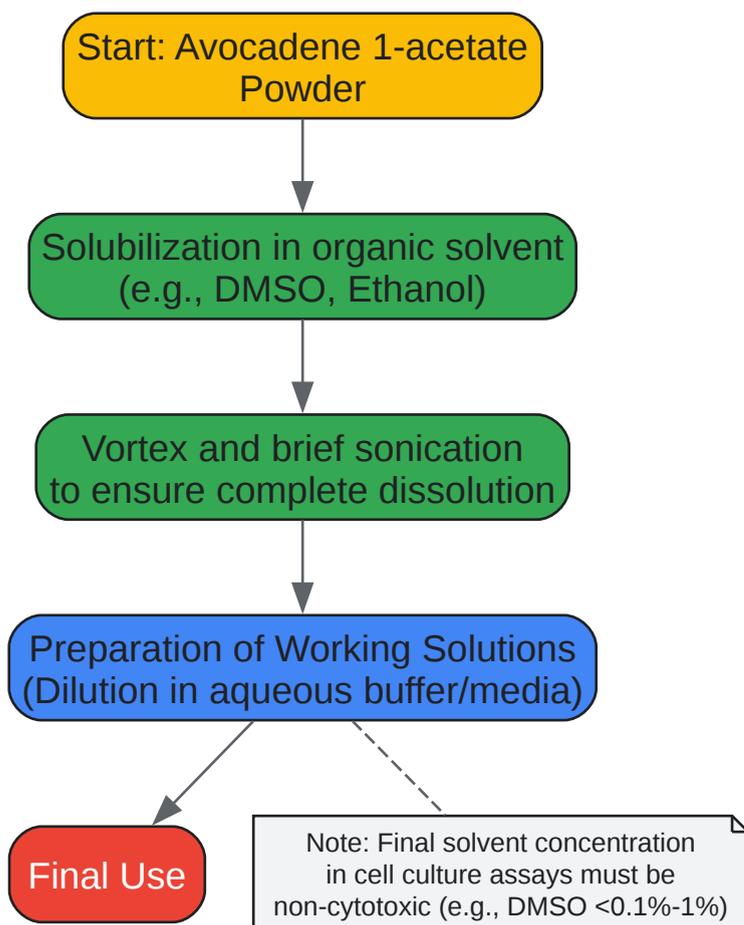
Chemical Profile of Avocadene 1-Acetate

The table below summarizes key physicochemical data for **Avocadene 1-acetate**, which is crucial for planning solution preparation.

Property	Value	Source / Type
CAS Number	24607-09-8	Experimental [1]
Chemical Formula	C ₁₉ H ₃₆ O ₄	Experimental [1]
Average Molecular Weight	328.4867 g/mol	Experimental [1]
Melting Point	58-59 °C	Experimental [1]
Predicted Water Solubility	0.0034 g/L	ALOGPS Prediction [1]
Predicted logP	4.74	ALOGPS Prediction [1]

Experimental Workflow for Stock Preparation

The following diagram outlines a general workflow for preparing a stock solution of **Avocadoene 1-acetate**, based on methodologies adapted from recent research.



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Detailed Protocol for Stock Solution Preparation

This protocol provides a method for creating a concentrated stock solution suitable for *in vitro* biological assays, based on practices used in recent studies [2].

1. Materials

- **Avocadoene 1-acetate:** Pure standard (e.g., from commercial supplier).
- **Solvent:** Anhydrous Dimethyl Sulfoxide (DMSO) or ethanol.
- **Equipment:** Analytical balance, microcentrifuge tubes, sonicator (optional), vortex mixer.

2. Procedure

- 1. Weighing:** Accurately weigh 1-5 mg of **Avocadene 1-acetate** powder.
- 2. Dissolution:** Transfer the powder to a microcentrifuge tube. Add a calculated volume of DMSO to prepare a **10-20 mM stock solution**.
- 3. Mixing:** Vortex the tube vigorously for 1-2 minutes.
- 4. Sonicate (if needed):** If any undissolved particles remain, briefly sonicate the tube in a water bath sonicator for 1-2 minutes to aid complete dissolution.
- 5. Storage:** Aliquot the clear stock solution into smaller volumes and store at -20°C or below to maintain stability.

3. Preparation of Working Solutions

- Thaw aliquots at room temperature before use.
- Dilute the stock solution directly into the cell culture medium or assay buffer to achieve the desired final concentration.
- **Critical Note:** The final concentration of DMSO in cell culture should typically be kept below 0.1% to 1% (v/v) to avoid cytotoxicity. Always include a vehicle control with the same concentration of solvent.

Advanced Formulation Strategy

Given the low predicted aqueous solubility, conventional stock solutions in DMSO may precipitate upon dilution into aqueous systems, limiting their utility. Research indicates that **Self-Emulsifying Drug Delivery Systems (SEDDS)** are a promising advanced formulation strategy for avocado-derived polyols like **Avocadene 1-acetate** [2].

A studied SEDDS formulation consists of a 1:1 (w/w) mixture of **medium-chain triglycerides (e.g., Neobee M-5)** and a **surfactant (e.g., Tween 80 or Cremophor EL)** [2]. The compound is first dissolved in this oil/surfactant blend by gentle heating (e.g., 75°C for 2 hours). Upon dilution into an aqueous phase (e.g., phosphate-buffered saline) with mild agitation, this mixture spontaneously forms fine oil-in-water microemulsions with droplet sizes around 200 nm, effectively delivering the bioactive compound [2].

Stability Considerations

Available evidence, though not directly on **Avocadene 1-acetate** stock solutions, provides clues:

- **Thermal Stability:** Enriched extracts of related avocado acetogenins retained antimicrobial activity after heat treatment up to 120°C , suggesting the core structure is thermally robust [3].

- **pH Stability:** The bioactivity of these acetogenin extracts was most stable at **neutral to basic pH (≥ 7.0)** and declined under acidic conditions [3].

Key Gaps and Future Research

The existing literature has several limitations for laboratory protocol development:

- **Lack of Experimental Solubility Data:** The available water solubility and logP values are computational predictions, not experimentally verified [1].
- **No Direct Protocol:** There is no published, step-by-step protocol specifically for preparing a simple stock solution of **Avocadene 1-acetate**.
- **Focus on Complex Formulations:** The most detailed methods are for advanced, multi-component delivery systems (SEDDS) rather than basic DMSO stocks [2].

Future research should focus on experimentally determining solubility in common laboratory solvents and establishing validated protocols for solution preparation and stability analysis.

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References

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